

# Preparing Avitinib Maleate Stock Solutions for Cell Culture: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Avitinib maleate*

Cat. No.: *B605098*

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## Introduction

**Avitinib maleate**, also known as Abivertinib maleate, is a third-generation, irreversible, and orally active epidermal growth factor receptor (EGFR) inhibitor.<sup>[1][2][3]</sup> It is highly selective for EGFR mutants, including the T790M resistance mutation, making it a critical tool in non-small cell lung cancer research and drug development.<sup>[4]</sup> Accurate and consistent preparation of **Avitinib maleate** stock solutions is paramount for obtaining reliable and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **Avitinib maleate** stock solutions for in vitro research applications.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **Avitinib maleate** is essential for its proper handling and use in experimental settings.

Property	Value	Source
Molecular Weight	603.60 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Solid powder	<a href="#">[5]</a>
Solubility in DMSO	≥ 100 mg/mL (165.67 mM)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility in Ethanol	Insoluble	<a href="#">[6]</a>

## Experimental Protocol: Preparation of a 10 mM Avitinib Maleate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Avitinib maleate** in dimethyl sulfoxide (DMSO).

### Materials:

- **Avitinib maleate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

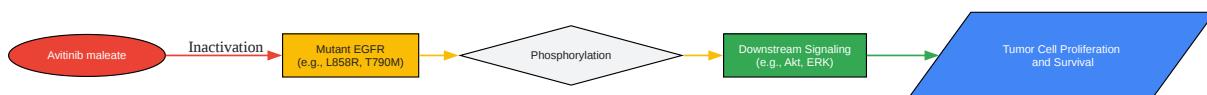
### Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure a clean and dry workspace. Allow the **Avitinib maleate** vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- Weighing **Avitinib Maleate**: Carefully weigh out the desired amount of **Avitinib maleate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.036 mg of **Avitinib maleate**.
- Dissolution in DMSO: Add the appropriate volume of high-purity DMSO to the tube containing the weighed **Avitinib maleate**. To continue the example, add 1 mL of DMSO to the 6.036 mg of powder.
- Complete Solubilization: Tightly cap the tube and vortex thoroughly until the **Avitinib maleate** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene microcentrifuge tubes.[3]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][3] Ensure the tubes are tightly sealed to prevent solvent evaporation and contamination.

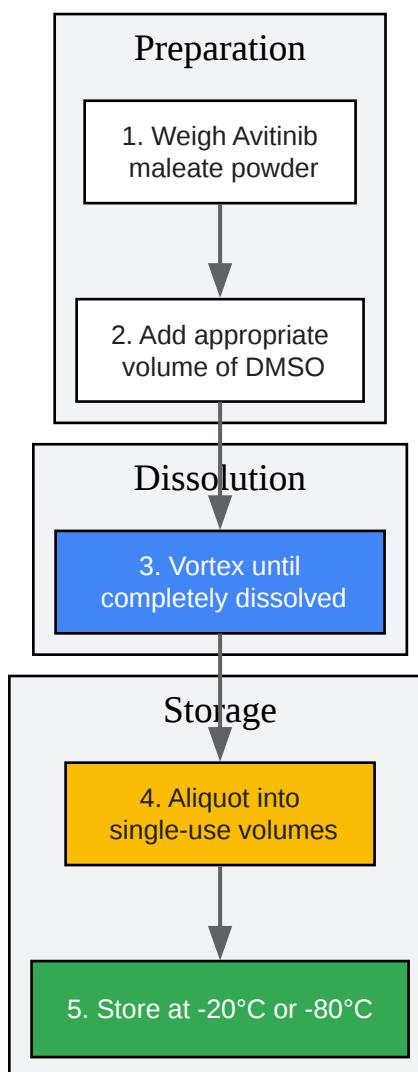
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **Avitinib maleate** and the experimental workflow for preparing stock solutions.



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Caption: **Axitinib maleate** inhibits mutant EGFR phosphorylation.



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Caption: Workflow for preparing **Avitinib maleate** stock solutions.

## Recommendations for Use in Cell Culture

- Final DMSO Concentration: When diluting the stock solution into cell culture media, ensure the final concentration of DMSO is kept low (typically below 0.1%) to avoid solvent-induced cytotoxicity.
- Working Concentrations: The effective concentration of **Avitinib maleate** can vary significantly between different cell lines and assays. It is recommended to perform a dose-

response curve to determine the optimal working concentration for your specific experimental setup.

- Stability in Media: Once diluted in aqueous cell culture media, it is advisable to use the solution promptly as the stability of the compound may be limited.

By adhering to these guidelines, researchers can ensure the integrity and consistency of their **Avitinib maleate** stock solutions, leading to more reliable and reproducible experimental outcomes.

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